

Application Note: Fmoc-2,3-difluoro-L-homophenylalanine

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Compound of Interest

Compound Name: *Fmoc-2,3-difluoro-L-homophenylalanine*

Cat. No.: *B8097051*

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Strategic Bioisosterism for Proteolytic Stability and Conformational Tuning[1][2]

Executive Summary

Fmoc-2,3-difluoro-L-homophenylalanine (CAS: 1260609-44-6) is a specialized non-proteinogenic amino acid building block used in the optimization of peptide therapeutics and peptidomimetics. It combines two powerful medicinal chemistry strategies: homologation (extension of the side chain by one methylene unit) and fluorination (electronic tuning of the aromatic ring).

This residue is primarily deployed to:

- **Enhance Metabolic Stability:** The 2,3-difluoro substitution pattern effectively blocks common sites of oxidative metabolism (CYP450) and proteolytic cleavage.
- **Optimize Binding Affinity:** The extended "homo" linker allows the aromatic ring to reach deeper hydrophobic pockets (e.g., in GPCRs or proteases) inaccessible to standard Phenylalanine (Phe).

- Modulate Lipophilicity: Fluorine substitution increases lipophilicity () while altering the quadrupole moment of the phenyl ring, enhancing - and cation- interactions.

Technical Specifications

Property	Specification
Chemical Name	Fmoc-2,3-difluoro-L-homophenylalanine
CAS Number	1260609-44-6
Molecular Formula	
Molecular Weight	437.44 g/mol
Purity	(HPLC), ee (Chiral purity)
Solubility	Soluble in DMF, DMSO, NMP; sparingly soluble in DCM.[1]
Appearance	White to off-white powder
Storage	to , desiccated.[2] Protect from light.

Scientific Rationale & Mechanism

The "Fluorine Effect" in Drug Design

Replacing hydrogen with fluorine (

) is a cornerstone of modern medicinal chemistry. In the context of this building block:

- **Metabolic Blocking:** The C-F bond (approx. 116 kcal/mol) is significantly stronger than the C-H bond. Substitution at the 2,3-positions protects the aromatic ring from metabolic oxidation (e.g., arene oxide formation) which often occurs at electron-rich positions.
- **Electronic Tuning:** The high electronegativity of fluorine pulls electron density from the phenyl ring. This reduces the electron density of the

-system, making the ring less prone to oxidation and altering its interaction with electron-rich receptor residues (e.g., reducing repulsion against other

-systems).

The "Homo" Effect (Homologation)

Standard Phenylalanine (Phe) has one methylene group (

) connecting the backbone to the phenyl ring. Homophenylalanine (hPhe) has two ().

- **Conformational Reach:** This extension allows the aromatic moiety to adopt a wider range of dihedral angles (), enabling it to fit into deep, narrow hydrophobic pockets (e.g., the S1' pocket of certain metalloproteases or the orthosteric site of GPCRs like FPR2).
- **Flexibility vs. Entropy:** While it adds flexibility, the 2,3-difluoro substitution adds bulk, which can locally restrict rotation, balancing the entropic penalty of binding.

Case Study: FPR2 Agonist Optimization

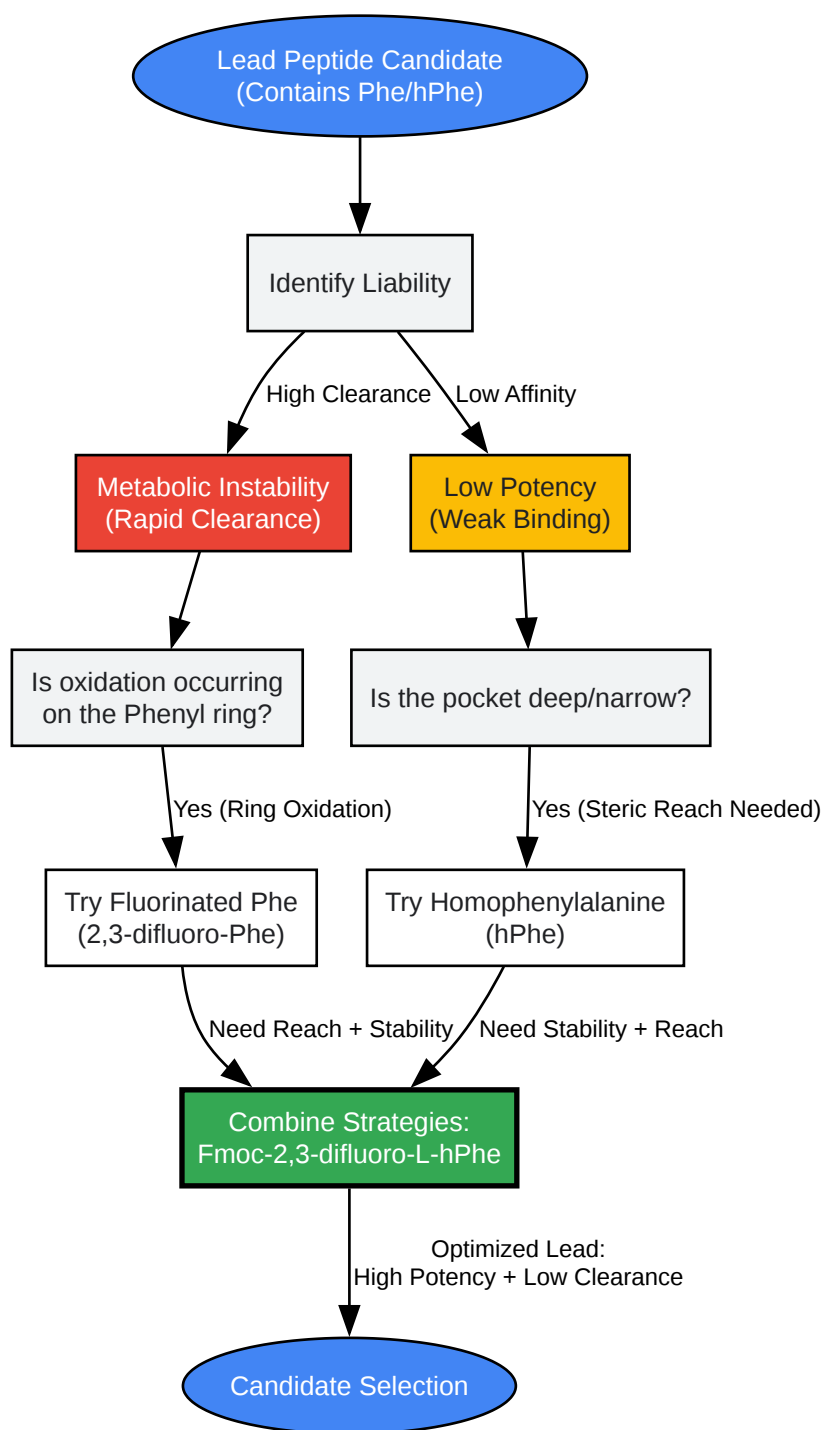
Recent research in Formyl Peptide Receptor 2 (FPR2) agonists demonstrated that 2,3-difluoro substitution provided a superior balance of potency and stability compared to mono-fluoro or unsubstituted analogs.

- **Observation:** Unsubstituted analogs suffered from rapid acid-catalyzed degradation and metabolic clearance.

- Solution: Incorporation of the 2,3-difluoro motif retained nanomolar potency ($EC_{50} < 1 \text{ nM}$) while significantly extending plasma half-life by preventing ring oxidation and stabilizing the amide backbone against hydrolysis via electronic withdrawal.

Decision Logic: When to Use This Residue

The following decision tree illustrates the logical flow for selecting **Fmoc-2,3-difluoro-L-homophenylalanine** during a Structure-Activity Relationship (SAR) campaign.



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Figure 1: SAR Decision Tree guiding the selection of **Fmoc-2,3-difluoro-L-homophenylalanine** to solve specific drug discovery challenges.

Experimental Protocol: Solid Phase Peptide Synthesis (SPPS)

Pre-Synthesis Considerations

- **Resin Selection:** This residue is compatible with Rink Amide (for C-term amides) and Wang/2-CTC resins (for C-term acids).
- **Loading:** Standard loading (0.3 - 0.6 mmol/g) is recommended to prevent aggregation, as the extra methylene group increases the hydrophobicity of the growing chain.

Coupling Protocol (Fmoc Chemistry)

Due to the non-standard nature of the side chain, a highly efficient coupling cocktail is required to ensure complete conversion and minimize racemization.

Reagents:

- **Amino Acid:** **Fmoc-2,3-difluoro-L-homophenylalanine** (4.0 equiv relative to resin).
- **Activator:** HATU (3.9 equiv) or DIC/Oxyma (4.0 equiv). Note: HATU is preferred for difficult couplings, but DIC/Oxyma is safer for preventing racemization if the residue is C-terminal.
- **Base:** DIPEA (8.0 equiv).
- **Solvent:** DMF (Anhydrous).

Step-by-Step Workflow:

- **Swelling:** Swell resin in DMF for 30 mins.
- **Deprotection:** Treat resin with 20% Piperidine in DMF (min). Wash with DMF ().
- **Activation:**

- Dissolve amino acid and HATU in minimal DMF.
- Add DIPEA immediately prior to addition to the resin.
- Critical: Do not pre-activate for >2 minutes to avoid ester formation.
- Coupling:
 - Add activated mixture to the resin.
 - Agitate at Room Temperature for 60–90 minutes.
 - QC: Perform a Kaiser Test (ninhydrin). If blue (positive), recouple using fresh reagents for 45 mins.
- Capping (Optional but Recommended): Acetylate unreacted amines with Acetic Anhydride/Pyridine to prevent deletion sequences.

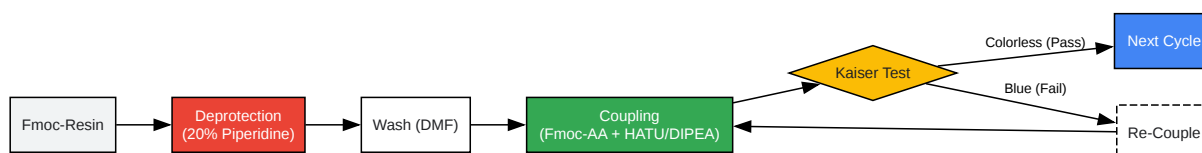
Cleavage & Isolation

The fluorine atoms on the phenyl ring are stable to standard TFA cleavage conditions.

- Cocktail: TFA / TIS /
(95 : 2.5 : 2.5).
- Duration: 2–3 hours at Room Temperature.
- Precipitation: Filter resin, concentrate filtrate under
, and precipitate in cold Diethyl Ether (
).
- Purification:
 - Column: C18 Reverse Phase.
 - Buffer A: 0.1% TFA in Water.

- Buffer B: 0.1% TFA in Acetonitrile.
- Note: The 2,3-difluoro-hPhe residue will make the peptide more hydrophobic (later retention time) compared to the parent Phe analog.

Visual Workflow: SPPS Cycle



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Figure 2: Standard SPPS cycle optimized for **Fmoc-2,3-difluoro-L-homophenylalanine** incorporation.

References

- Sigma-Aldrich. **Fmoc-2,3-difluoro-L-homophenylalanine** Product Data (CAS 1260609-44-6).^[1] Available at:
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- Walsh Medical Media. Fluorinated Aromatic Amino Acids and their Therapeutic Applications.

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Sources

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- [2. 1260616-15-6\[Fmoc-2,5-difluoro-L-homophenylalanine\]BLD Pharm \[bldpharm.com\]](#)
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